

Technical Support Center: Amylin (1-13) (Human) ELISA Kit

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Compound of Interest

Compound Name: Amylin (1-13) (human)

Cat. No.: B599685

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This technical support guide is designed to assist researchers, scientists, and drug development professionals in troubleshooting low signal issues encountered with the **Amylin (1-13) (human)** ELISA kit.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses common problems that can lead to a weak or absent signal in your ELISA experiment.

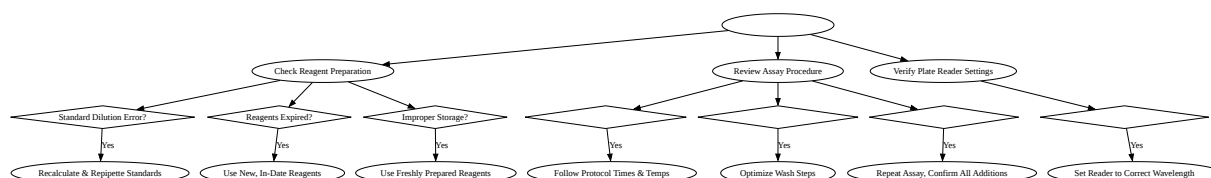
Q1: Why is my standard curve flat or showing very low absorbance values?

A poor standard curve is a primary indicator of a systemic issue in the assay.[\[1\]](#)[\[2\]](#)

Troubleshooting Steps:

- Reagent Preparation:
 - Improper Reconstitution/Dilution: Double-check all calculations and pipetting volumes used for reconstituting and diluting the standard.[\[1\]](#) Use calibrated pipettes and fresh tips for each dilution step to avoid errors.[\[1\]](#)
 - Standard Degradation: Ensure the standard has not been subjected to multiple freeze-thaw cycles.[\[1\]](#) If in doubt, use a fresh vial of the standard.[\[1\]](#)

- Expired Reagents: Verify that none of the kit components have expired.[1]
- Procedural Errors:
 - Incorrect Incubation Times/Temperatures: Adhere strictly to the incubation times and temperatures specified in the kit protocol.[3][4] All reagents and the plate should be brought to room temperature before use unless otherwise specified.[3][5]
 - Improper Washing: Inadequate washing can lead to high background and poor signal. Ensure all wells are completely filled and emptied during each wash step.[2][6]
 - Reagent Omission: Systematically review the protocol to ensure no key reagents, such as the detection antibody or substrate, were accidentally omitted.[7][8]



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